

# CAS number for 3-Ethyl-1,2-dithi-4-ene

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## Compound of Interest

Compound Name: 3-Ethyl-1,2-dithi-4-ene

Cat. No.: B15417283

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## An In-depth Technical Guide to 3-Vinyl-1,2-dithiacyclohex-4-ene

It is highly probable that the requested compound, "**3-Ethyl-1,2-dithi-4-ene**," is a typographical error. This guide focuses on the closely related and well-documented compound, 3-Vinyl-1,2-dithiacyclohex-4-ene (CAS Number: 62488-52-2), which is also known by its synonym, 3-Ethenyl-1,2-dithi-4-ene.

This document provides a comprehensive overview of 3-Vinyl-1,2-dithiacyclohex-4-ene, a naturally occurring organosulfur compound. It is intended for researchers, scientists, and professionals in the fields of chemistry, pharmacology, and drug development. This guide details its chemical and physical properties, outlines its natural formation, discusses its known biological activities, and provides insights into its potential applications.

## Chemical and Physical Properties

3-Vinyl-1,2-dithiacyclohex-4-ene is a volatile, sulfur-containing heterocyclic compound.<sup>[1][2][3]</sup> It is one of the key organosulfur compounds that arises from the decomposition of allicin, the primary bioactive compound in crushed garlic.<sup>[1]</sup>

Table 1: Chemical Identifiers and Physical Properties of 3-Vinyl-1,2-dithiacyclohex-4-ene

Property	Value	Source
CAS Number	62488-52-2	--INVALID-LINK--
Molecular Formula	C6H8S2	--INVALID-LINK--
Molecular Weight	144.26 g/mol	--INVALID-LINK--
IUPAC Name	3-ethenyl-3,6-dihydro-1,2-dithiine	--INVALID-LINK--
Synonyms	3-Ethenyl-1,2-dithi-4-ene, 3-Vinyl-1,2-dithi-4-ene, 3-Vinyl-3,6-dihydro-1,2-dithiine	--INVALID-LINK--
Boiling Point (estimated)	203 °C	--INVALID-LINK--[4]
XLogP3-AA (Computed)	2.0	--INVALID-LINK--[4]

Table 2: Spectroscopic Data for 3-Vinyl-1,2-dithiacyclohex-4-ene

Spectroscopic Data	Description	Source
Mass Spectrometry (GC-MS)	Electron ionization mass spectrum available.	--INVALID-LINK--[5]
<sup>13</sup> C NMR	Spectral data available for the related isomer 3-Vinyl-4H-1,2-dithiin.	--INVALID-LINK--[6]

## Experimental Protocols

### Formation from Garlic

3-Vinyl-1,2-dithiacyclohex-4-ene, along with its isomer 2-vinyl-4H-1,3-dithiin, is not directly present in intact garlic cloves. It is formed when garlic is crushed or cut, releasing the enzyme alliinase which acts on the substrate alliin to form allicin.[1][7] Allicin is unstable and, in the presence of oil or organic solvents, undergoes a cascade of reactions to form a variety of organosulfur compounds, including vinylidithiins.[1][7]

The formation of vinylthiols is a result of the Diels-Alder dimerization of thioacrolein, a decomposition product of allicin.[1]

#### Experimental Workflow: Optimized Extraction of Vinylthiols from Garlic

An optimized protocol for the extraction of vinylthiols from garlic involves the maceration of crushed garlic in an edible oil.[7] The yield of 1,2- and 1,3-vinylthiols can be enhanced by the application of microwaves and the absence of stirring.[7] The vinylthiols can then be extracted from the oil phase using acetonitrile, followed by analysis and quantification via RP-HPLC with UV detection.[7]

Caption: Workflow for the optimized extraction of vinylthiols from garlic.

## Biological Activity and Signaling Pathways

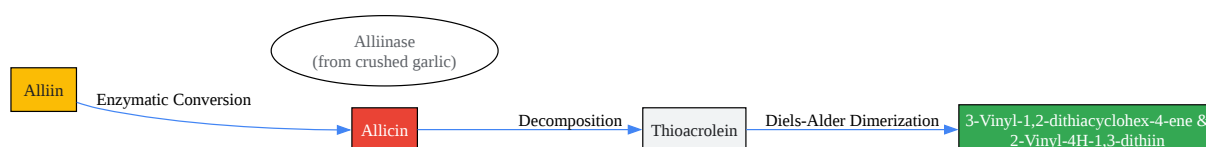
While specific studies on the biological activity and signaling pathways of isolated 3-Vinyl-1,2-dithiacyclohex-4-ene are limited, the broader class of garlic-derived organosulfur compounds has been extensively studied. These compounds are known to possess a wide range of therapeutic properties.[8][9][10][11][12]

#### General Biological Activities of Garlic Organosulfur Compounds:

- **Anticancer Effects:** Garlic organosulfur compounds have been shown to inhibit the activation of carcinogens, enhance detoxification processes, induce cell cycle arrest (primarily in the G2/M phase), and stimulate the mitochondrial apoptotic pathway.[8][9][10]
- **Cardioprotective Effects:** Vinylthiols have demonstrated the ability to significantly reduce platelet aggregation, which may contribute to a lower risk of myocardial infarction and ischemic stroke.[1]
- **Antimicrobial Properties:** While allicin is a potent antimicrobial agent, vinylthiols themselves have been reported to lack antimicrobial activity.[13]
- **Anti-inflammatory and Immunomodulatory Effects:** Garlic and its organosulfur constituents can modulate the immune system by affecting immune cell proliferation and cytokine expression.[12]

### Signaling Pathway: Formation of Vinylthiins from Allicin

The formation of 3-Vinyl-1,2-dithiacyclohex-4-ene is a key part of the chemical transformations that occur in crushed garlic. This pathway is initiated by the enzymatic conversion of alliin to allicin, which then decomposes to form various sulfur compounds.



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Caption: Biosynthetic pathway of vinylthiins from alliin in crushed garlic.

## Conclusion

3-Vinyl-1,2-dithiacyclohex-4-ene is a significant organosulfur compound derived from garlic with interesting chemical properties and potential, though largely unexplored, biological activities. While its direct therapeutic applications are yet to be fully elucidated, its role as a transformation product of allicin places it within the broader context of the health benefits associated with garlic consumption. Further research is warranted to isolate and characterize this compound more thoroughly and to investigate its specific pharmacological effects and mechanisms of action. This will be crucial for unlocking its full potential in drug development and other scientific applications.

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